A Comparative Guide to the Structure-Activity Relationship (SAR) of 5-Iodopyrimidine Analogs

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Compound of Interest

Compound Name:	*5-Iodo-4-[2-(2-methoxyethoxy)ethoxy]pyrimidine*
Cat. No.:	*B12080484*

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The pyrimidine scaffold is a cornerstone in medicinal chemistry, forming the core of essential biological molecules like nucleic acids and a plethora of therapeutic agents.[1][2][3] Its versatile structure provides a robust framework for designing targeted inhibitors for various enzymes and receptors.[3][4] Among the numerous possible modifications, substitution at the 5-position of the pyrimidine ring has proven to be a particularly effective strategy for fine-tuning the potency, selectivity, and pharmacokinetic profiles of drug candidates.[4]

This guide provides an in-depth technical comparison of the structure-activity relationships (SAR) of 5-iodopyrimidine analogs. The introduction of an iodine atom at the 5-position imparts unique properties to the molecule. Its size, lipophilicity, and ability to form halogen bonds can significantly influence interactions with biological targets, leading to the development of potent bioactive compounds across different therapeutic areas, including antimicrobial, antifungal, and anticancer agents.[5][6][7][8] We will explore the SAR of distinct classes of 5-iodopyrimidine derivatives, supported by experimental data and detailed protocols, to provide researchers and drug development professionals with a comprehensive understanding of this important chemical scaffold.

Comparative Analysis of 5-Iodopyrimidine Analogs

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The biological activity of 5-iodopyrimidine analogs is highly dependent on the nature and position of other substituents on the pyrimidine ring. This section compares the SAR of different series of these compounds against various biological targets.

A. 5-Iodopyrimidine Analogs as Antimicrobial and Antifungal Agents

A series of 4-substituted-5-iodo-2-benzylthiopyrimidines has been synthesized and evaluated for their antimicrobial and antifungal properties.[5][9] The synthetic route involves the iodination of 2-benzylthiopyrimidine, followed by chlorination and subsequent reaction with various amines and hydrazines.[5][9]

Table 1: Antimicrobial and Antifungal Activity of Selected 4-Substituted-5-Iodo-2-benzylthiopyrimidine Analogs[5]

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Compound	R Group at C4-Position	Antibacterial Activity (Selected Strains)	Antifungal Activity (Selected Strains)
2	-Cl	-	-
3d	-NH-C_6H_4-Cl (p)	Good against S. aureus	-
3f	2-aminopyridine	-	Good against A. niger
4a	Hydrazone of Benzaldehyde	Good against P. aeruginosa	-
4c	Hydrazone of p-Chlorobenzaldehyde	Good against P. aeruginosa	-
4d	Hydrazone of p-Methoxybenzaldehyde	Good against P. aeruginosa	-
4g	Hydrazone of Furfural	Good against P. aeruginosa, S. aureus, B. subtilis	Good against A. niger and A. terrus
4h	Hydrazone of Thiophene-2-carboxaldehyde	Good against P. aeruginosa, S. aureus, B. subtilis	Good against A. niger and A. terrus

Note: "Good activity" is as reported in the source publication. Quantitative data such as MIC values were not provided.

Structure-Activity Relationship Insights:

The SAR studies of these analogs reveal that the nature of the substituent at the 4-position plays a crucial role in determining their antimicrobial and antifungal spectrum.

- The starting material, 4-chloro-5-iodo-2-benzylthiopyrimidine (2), was inactive.
- Substitution of the chloro group with amino-aromatic groups led to some activity. For instance, compound 3d with a p-chloroaniline moiety showed good activity against Gram-

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positive S. aureus.[5]

- The introduction of a 2-aminopyridine group at the 4-position (3f) resulted in good antifungal activity against A. niger.[5][9]
- Condensation of the 4-hydrazino intermediate with various aldehydes to form Schiff bases (compounds 4a-h) generally led to enhanced antibacterial activity, particularly against the Gram-negative bacterium P. aeruginosa.[5]
- Notably, the incorporation of heterocyclic aldehydes, such as furfural (4g) and thiophene-2-carboxaldehyde (4h), resulted in compounds with broad-spectrum antibacterial activity against both Gram-positive and Gram-negative bacteria, as well as good antifungal activity.[5] This suggests that the presence of these heterocyclic rings is favorable for broad-spectrum antimicrobial action.

Experimental Workflow: Synthesis of 4-Substituted-5-Iodo-2-benzylthiopyrimidines

Caption: Synthetic scheme for 4-substituted-5-iodo-2-benzylthiopyrimidines.

B. N-Substituted 5-Iodouracil Analogs as Anticancer Agents

The 5-iodouracil scaffold has also been explored for its therapeutic potential, particularly in the development of anticancer agents. Alkylation of 5-iodouracil at the N1 and N3 positions has been shown to yield compounds with significant cytotoxic activity.[6][7][10]

Table 2: Anticancer Activity of N-Substituted 5-Iodouracil Analogs against HepG2 Cells[6][7][10]

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Compound	R Group(s)	Substitution Pattern	Anticancer Activity (IC_{50}, µg/mL)
7a	n-Butyl	N1	> 50
7b	s-Butyl	N1	> 50
7c	Cyclohexylmethyl	N1	29.5
7d	Benzyl	N1	> 50
8a	n-Butyl	N1, N3	> 50
8b	Cyclohexylmethyl	N1, N3	16.5

Structure-Activity Relationship Insights:

The SAR for this series of compounds highlights the importance of the nature and position of the alkyl substituents on the uracil ring for anticancer activity.

- Effect of N-Substituent: Among the N1-monosubstituted analogs (7a-d), only the compound with a cyclohexylmethyl group (7c) showed notable activity against HepG2 cancer cells.[7] The linear n-butyl, branched s-butyl, and aromatic benzyl substituents did not confer significant activity. This indicates a specific steric and/or lipophilic requirement at the N1 position.

- N1 vs. N1,N3-Disubstitution: The most significant finding is the enhanced potency observed with N1,N3-disubstitution. The N1,N3-dicyclohexylmethyl analog (8b) displayed the most potent anticancer activity in the series, with an IC_{50} of 16.5 µg/mL.[6][7][10] This is a marked improvement compared to its monosubstituted counterpart (7c). This suggests that occupying both the N1 and N3 positions with bulky, lipophilic groups like cyclohexylmethyl is highly favorable for cytotoxic activity. Interestingly, the N1,N3-dibutyl analog (8a) was inactive, reinforcing the importance of the cyclohexylmethyl moiety.

Logical Relationship: N-Substitution and Anticancer Activity

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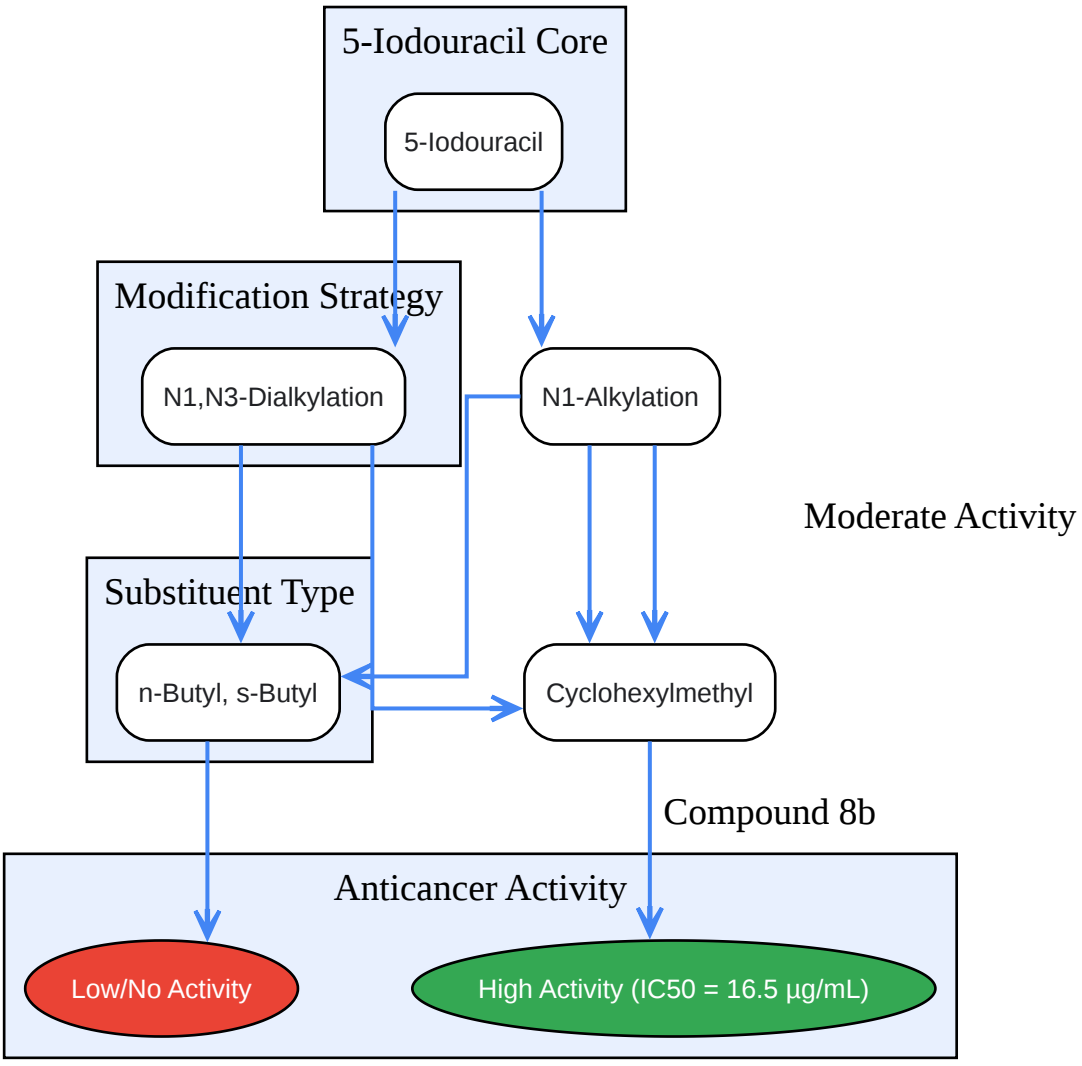

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Caption: SAR of N-substituted 5-iodouracils for anticancer activity.

C. 5-Iodopyrimidine Analogs as Dihydrofolate Reductase (DHFR) Inhibitors

The emergence of antibiotic resistance necessitates the development of new antibacterial agents. Dihydrofolate reductase (DHFR) is a clinically validated target for antimicrobial drug development. A recent study identified 5-(5-iodo-2-isopropyl-4-methoxyphenoxy)pyrimidine-2,4-diamine (AF-353) as a novel inhibitor of Mycobacterium tuberculosis DHFR.[11] Subsequent SAR studies led to the development of potent inhibitors against Staphylococcus aureus DHFR (SaDHFR).

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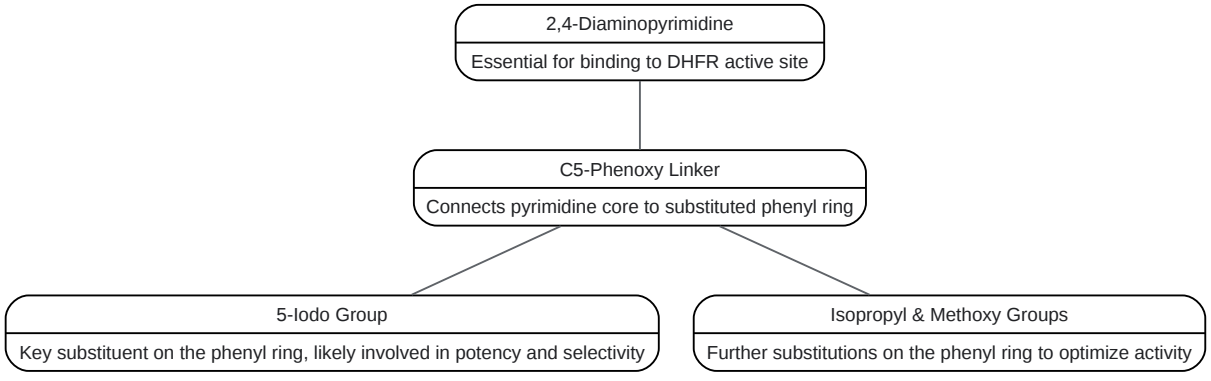
Table 3: Activity of 5-Iodopyrimidine Analogs as SaDHFR Inhibitors[11]

Compound	Description	SaDHFR Inhibition (IC_{50}, nM)
h1 (AF-353)	Hit Compound	Potent (exact value not specified in abstract)
j9	Representative Optimized Compound	0.97

Structure-Activity Relationship Insights:

While the specific structural modifications between h1 and j9 are not detailed in the provided abstract, the study highlights that a comprehensive SAR investigation was performed based on the hit compound h1. This optimization led to compound j9, which exhibits potent enzymatic inhibition with an IC_{50} of 0.97 nM.[11] The study demonstrates that the 5-iodopyrimidine scaffold, specifically with a substituted phenoxy linkage at the 5-position, is a promising starting point for developing novel DHFR inhibitors. The potent activity of j9 underscores the success of the SAR-guided optimization process.[11]

Key Structural Features of DHFR Inhibitors



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Caption: Key structural components of the 5-iodopyrimidine-based DHFR inhibitors.

Experimental Protocols

1. General Procedure for the Synthesis of 4-Substituted-5-iodo-2-benzylthiopyrimidines[5]

- Step 1: 5-Iodo-2-benzylthiopyrimidine (1): 2-Benzylthiopyrimidine is iodinated in the presence of a base.
- Step 2: 4-Chloro-5-iodo-2-benzylthiopyrimidine (2): Compound 1 is chlorinated with an excess of $POCl_3$.
- Step 3: 4-Amino-5-iodo-2-benzylthiopyrimidines (3a-g): Compound 2 is reacted with the appropriate substituted aromatic amine, 2-aminopyridine, or hydrazine hydrate.
- Step 4: Schiff Bases (4a-h): 4-Hydrazino-5-iodo-2-benzylthiopyrimidine (3g) is condensed with a substituted aromatic or heterocyclic aldehyde in ethanol with a catalytic amount of concentrated HCl.

2. General Procedure for the Synthesis of N-Substituted 5-Iodouracils[7]

- A mixture of 5-iodouracil, potassium carbonate, and the appropriate alkyl bromide (e.g., cyclohexylmethyl bromide) in dimethyl sulfoxide (DMSO) is heated at 80 °C for 48 hours.
- The reaction yields a mixture of the N1-substituted and N1,N3-disubstituted products, which are then separated and purified.

3. Protocol for Antimicrobial Screening (Agar Dilution Method)[6][7]

- The synthesized compounds are dissolved in a suitable solvent (e.g., DMSO).
- Serial dilutions of the compounds are prepared and added to molten agar medium.
- The agar is poured into petri dishes and allowed to solidify.
- Standardized suspensions of the test microorganisms are inoculated onto the surface of the agar plates.

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- The plates are incubated under appropriate conditions (e.g., 37 °C for 24 hours for bacteria).
- The minimum inhibitory concentration (MIC) is determined as the lowest concentration of the compound that completely inhibits the visible growth of the microorganism.

4. Protocol for DHFR Enzyme Inhibition Assay[11]

- The enzymatic activity of DHFR is measured spectrophotometrically by monitoring the decrease in absorbance at 340 nm, which corresponds to the oxidation of NADPH to $NADP^+$.
- The reaction mixture contains the enzyme (SaDHFR), NADPH, and dihydrofolic acid (DHF) in a suitable buffer.
- The synthesized inhibitors are added to the reaction mixture at various concentrations.
- The reaction is initiated by the addition of DHF.
- The initial reaction rates are measured, and the IC_{50} value (the concentration of inhibitor required to reduce enzyme activity by 50%) is calculated by fitting the data to a dose-response curve.

Conclusion

The 5-iodopyrimidine scaffold is a highly versatile and privileged structure in medicinal chemistry. The structure-activity relationship studies detailed in this guide demonstrate that strategic modifications to this core can lead to the development of potent and selective agents with diverse therapeutic applications.

- For antimicrobial agents, the introduction of heterocyclic Schiff bases at the 4-position of the 5-iodo-2-benzylthiopyrimidine core appears to be a promising strategy for achieving broad-spectrum activity.
- In the realm of anticancer agents, N1,N3-disubstitution of the 5-iodouracil ring with bulky lipophilic groups like cyclohexylmethyl significantly enhances cytotoxic activity compared to monosubstituted analogs.

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- As DHFR inhibitors, the 5-(5-iodophenoxy)pyrimidine-2,4-diamine scaffold has been successfully optimized to yield nanomolar inhibitors of S. aureus DHFR, highlighting its potential for developing new antibiotics.

The causality behind these experimental findings lies in the specific interactions between the functional groups of the 5-iodopyrimidine analogs and their respective biological targets. The size, shape, and electronic properties of the substituents dictate the binding affinity and selectivity, thereby modulating the biological response. Future research in this area could focus on further optimizing these scaffolds to improve their pharmacokinetic properties and in vivo efficacy, paving the way for the development of novel therapeutics.

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